

Indisulam in Combination with Chemotherapy for Acute Myeloid Leukemia: A Comparative Guide

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Compound of Interest

Compound Name: *Indisulam*

Cat. No.: *B1684377*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of **indisulam** combination therapy for the treatment of Acute Myeloid Leukemia (AML), integrating clinical and preclinical data. It is designed to offer an objective overview of its efficacy, mechanism of action, and experimental basis, aiding in research and development efforts.

Executive Summary

Indisulam, an aryl sulfonamide, has demonstrated promising anti-leukemic activity, particularly when combined with standard chemotherapy regimens. Its mechanism centers on the targeted degradation of the RNA-binding protein RBM39, leading to widespread splicing alterations and subsequent apoptosis in cancer cells. Clinical evidence from a phase 2 trial in relapsed/refractory AML shows a notable response rate when **indisulam** is added to a regimen of idarubicin and cytarabine. Preclinical studies further support its pro-apoptotic and anti-proliferative effects in AML cell lines. This guide synthesizes the available data to provide a clear comparison with alternative approaches.

Clinical Efficacy: Phase 2 Trial in Relapsed/Refractory AML

A key clinical study evaluated the combination of **indisulam** with idarubicin and cytarabine in patients with relapsed or refractory AML. The findings from this phase 2, open-label study are summarized below.

Endpoint	Result	Citation
Overall Response Rate (ORR)	35%	[1] [2]
Complete Remission (CR)	Not explicitly stated, but part of the 35% ORR	[3]
Median Duration of Response	5.3 months	[1] [2]
1-Year Overall Survival (Responders)	51%	[1] [2]
1-Year Overall Survival (Non-Responders)	8%	[1] [2]
Most Common Grade ≥ 3 Non-Hematological Toxicities	Electrolyte abnormalities (50%), Febrile neutropenia (28%)	[1] [2]

Preclinical Performance: In Vitro Studies

Preclinical investigations have elucidated the cellular effects of **indisulam** on AML cell lines, providing a mechanistic basis for its clinical activity.

Cell Viability (IC50)

The half-maximal inhibitory concentration (IC50) of **indisulam** has been determined in various AML cell lines, indicating its potency.

Cell Line	IC50 (µM)	Citation
CMK	< 1	[4]
MEG01	< 1	[4]
M07e	< 1	[4]
U937	> 10	[4]
K562	> 10	[4]

Cellular Effects of Indisulam

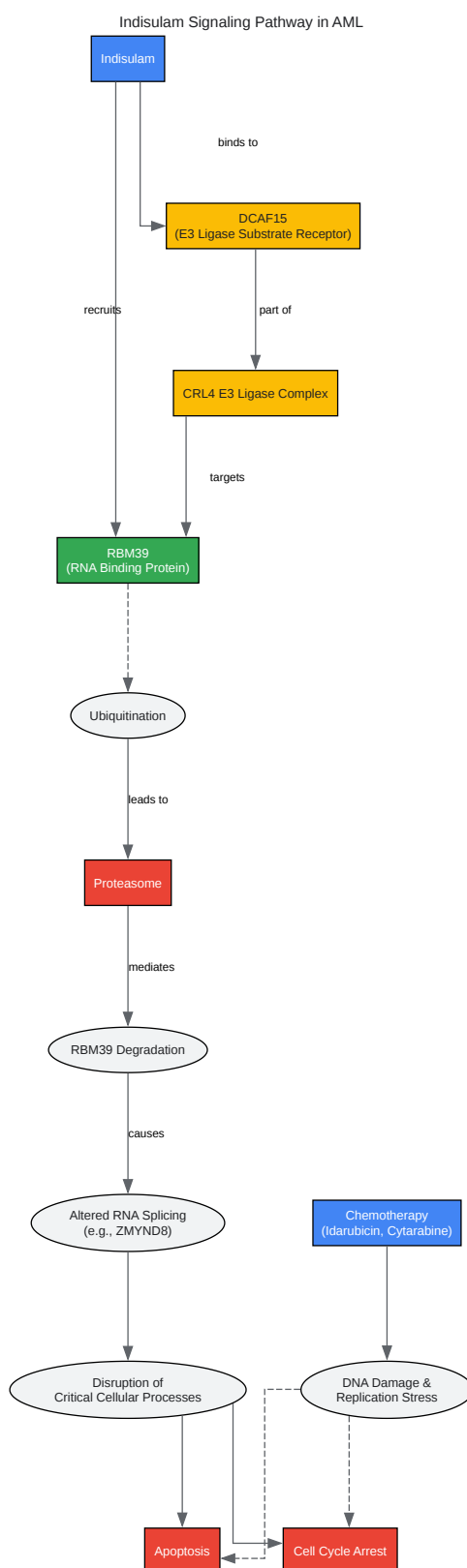
Indisulam's primary mechanism of action involves the degradation of RBM39, which leads to a cascade of downstream events culminating in cancer cell death.

Cellular Effect	Observation	Citation
RBM39 Degradation	Dose-dependent decrease in RBM39 protein levels.	[5][6]
Apoptosis	Increased proportion of apoptotic cells in a dose-dependent manner.	[4][7]
Cell Cycle Arrest	G2/M phase arrest.	[4]
Downstream Protein Expression	Decreased expression of c-MYC and CDK4.	[4]

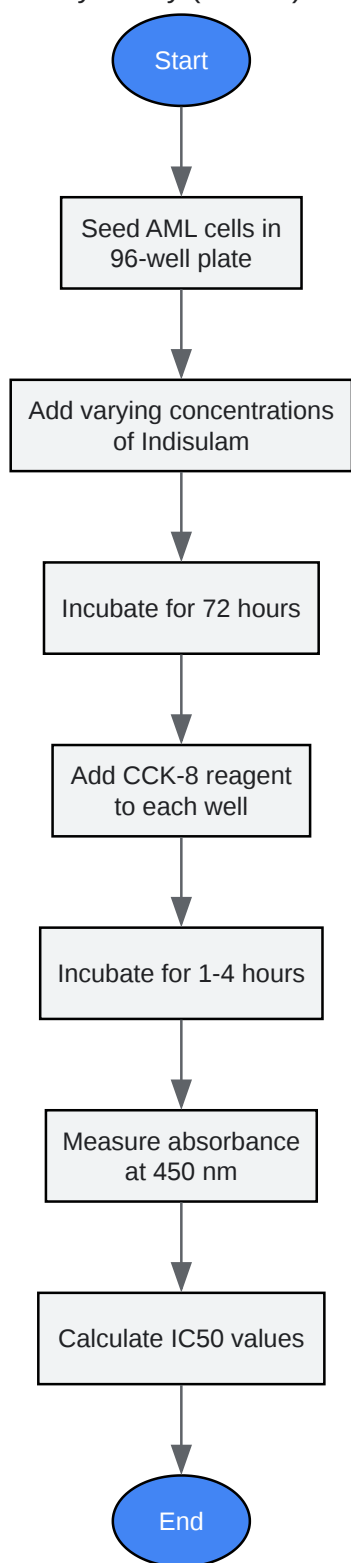
Mechanism of Action and Signaling Pathway

Indisulam acts as a "molecular glue," inducing the proximity of the E3 ubiquitin ligase substrate receptor DCAF15 and the RNA-binding protein RBM39.[3] This leads to the ubiquitination and subsequent proteasomal degradation of RBM39.[5] The loss of RBM39, a key splicing factor, results in widespread alternative splicing of pre-mRNAs, including that of the transcription factor ZMYND8.[7][8] These splicing alterations disrupt critical cellular processes, ultimately leading to apoptosis and cell cycle arrest.[4][7] The synergy with chemotherapeutic agents like idarubicin (a topoisomerase II inhibitor) and cytarabine (a nucleoside analog) is

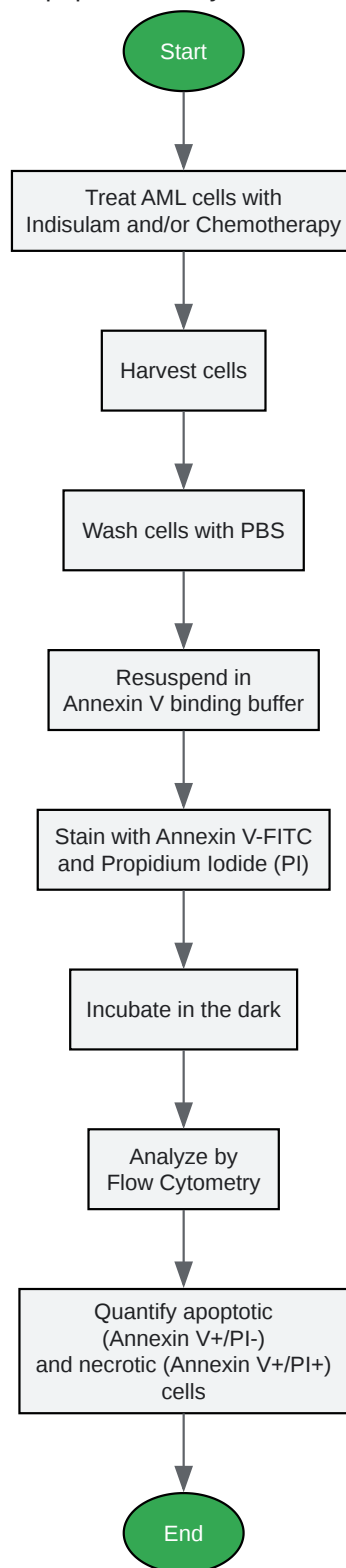
thought to arise from the combined assault on DNA replication, cell division, and RNA processing, leading to enhanced cancer cell killing.[1][2]



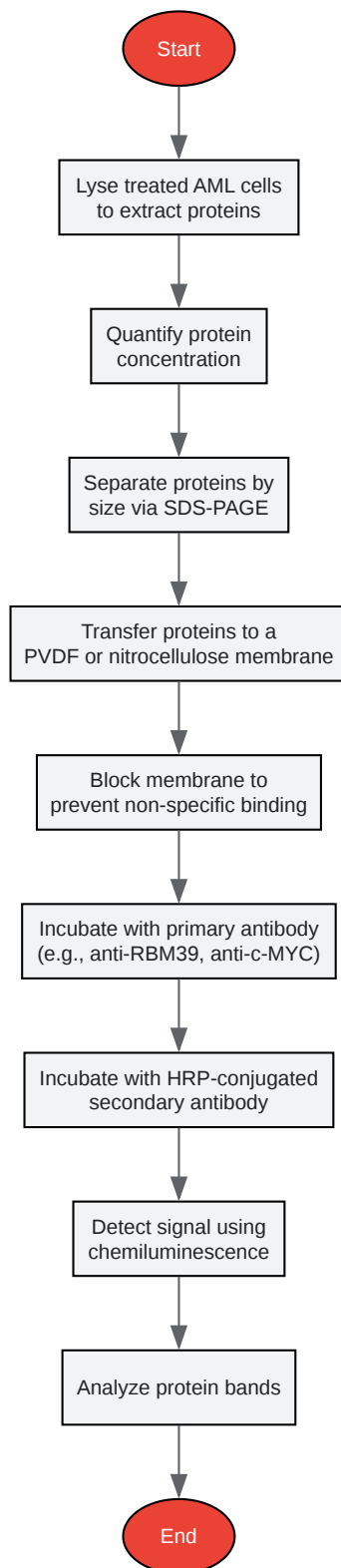
Cell Viability Assay (CCK-8) Workflow



Apoptosis Assay Workflow



Western Blot Workflow

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